

# Enhancing Methiozolin Efficacy: Application Notes and Protocols for Adjuvant Use

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## Compound of Interest

Compound Name: Methiozolin

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These application notes provide a comprehensive overview of strategies to enhance the uptake and efficacy of **methiozolin**, a selective herbicide for the control of annual bluegrass (*Poa annua*) in turfgrass. While research on traditional adjuvants like surfactants and crop oil concentrates in combination with **methiozolin** is limited, existing studies have demonstrated the significant impact of tank-mixing with certain fertilizers, which can be considered as adjuvant-like partners in this context.

## Introduction to Methiozolin and its Mechanism of Action

**Methiozolin** is a systemic herbicide belonging to the isoxazoline chemical family.[1] It is classified as a WSSA (Weed Science Society of America) Group 30 herbicide, acting as a tyrosine aminotransferase (TAT) inhibitor.[2] This inhibition disrupts the biosynthesis of plastoquinone, which is essential for cell wall biosynthesis, leading to the slow death of the target weed.[1][2]

The primary route of uptake for **methiozolin** is through the roots, with subsequent acropetal (upward) translocation to the shoots.[1][3][4] Foliar absorption can occur, but it is the root exposure that is critical for effective control of *Poa annua*. [1][3] Consequently, practices that enhance the movement of **methiozolin** into the soil, such as post-application irrigation, are recommended to optimize its herbicidal activity.[2][4]

## Adjuvant-like Effects of Fertilizer Tank-Mixtures

Studies have investigated the influence of tank-mixing **methiozolin** with ammonium sulfate and iron sulfate on its efficacy and the safety of desirable turfgrass species like creeping bentgrass.

### Ammonium Sulfate

Ammonium sulfate is known to enhance the activity of some herbicides, particularly weak acid herbicides, by overcoming antagonism from hard water cations and increasing absorption and translocation.[5] However, since **methiozolin** is not a weak acid herbicide, the addition of ammonium sulfate did not consistently increase its efficacy in controlling annual bluegrass.[5]

Interestingly, tank-mixing ammonium sulfate with **methiozolin** has been shown to reduce injury to creeping bentgrass at higher application rates.[5] This safening effect can be beneficial when higher doses of **methiozolin** are required for effective weed control.

### Iron Sulfate

The inclusion of iron sulfate in a tank-mix with **methiozolin** has shown variable but sometimes positive effects on the control of annual bluegrass.[5] In some instances, the addition of iron sulfate significantly increased the control of *Poa annua* at lower rates of **methiozolin**. [5] Furthermore, iron sulfate can help to mask any potential discoloration or injury to the desired turfgrass, improving its overall quality and color.[5]

## Data Presentation: Effects of Tank-Mixtures on Methiozolin Efficacy

The following tables summarize the quantitative data from field studies on the effects of ammonium sulfate and iron sulfate as tank-mix partners with **methiozolin**.

Table 1: Effect of Ammonium Sulfate on Creeping Bentgrass Injury from **Methiozolin** Application

Methiozolin Rate (kg ai ha <sup>-1</sup> )	Ammonium Sulfate	Creeping Bentgrass Injury (%) 8 WAP	Creeping Bentgrass Injury (%) 10 WAP
3.36 (sequential application)	Without	26	38
3.36 (sequential application)	With	8	17

\*WAP: Weeks After Treatment Data adapted from a study on annual bluegrass control.[5]

Table 2: Effect of Iron Sulfate on Annual Bluegrass Control with **Methiozolin** (2010/2011 Study)

Methiozolin Rate (kg ai ha <sup>-1</sup> )	Iron Sulfate	Annual Bluegrass Control (%)
0.28 (twice)	Without	Not specified
0.28 (twice)	With	Significantly Increased
0.56 (twice)	Without	Not specified
0.56 (twice)	With	Significantly Increased
1.12 (twice)	Without	100
1.12 (twice)	With	Not specified

Data adapted from a study on annual bluegrass control.[5]

## Experimental Protocols

The following are generalized protocols based on the methodologies of cited research for evaluating the effects of tank-mix adjuvants on **methiozolin** performance.

## Protocol for Evaluating Turfgrass Injury and Weed Control in Field Trials

Objective: To assess the effect of tank-mixing adjuvants (e.g., ammonium sulfate, iron sulfate) on the efficacy of **methiozolin** for annual bluegrass control and the safety to a desired turfgrass species (e.g., creeping bentgrass).

Materials:

- Established turfgrass area with a natural or seeded population of annual bluegrass.
- **Methiozolin** formulation (e.g., PoaCure® SC, 25% **methiozolin**).[\[2\]](#)
- Adjuvant source (e.g., ammonium sulfate, iron sulfate).
- Calibrated research plot sprayer with appropriate nozzles.
- Plot marking equipment (stakes, flags).
- Data collection tools (e.g., visual rating sheets, digital image analysis software).

Procedure:

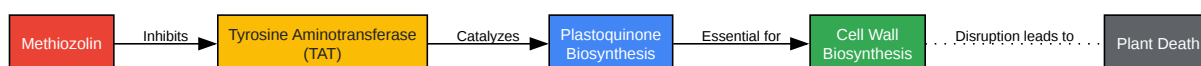
- Plot Establishment: Delineate experimental plots of a uniform size (e.g., 1.5 m x 1.5 m) within the turfgrass area.
- Treatment Preparation: Prepare the spray solutions for each treatment by adding the required amount of **methiozolin** and the specified adjuvant to water in the sprayer tank. Include a control group with **methiozolin** alone and an untreated control.
- Application: Apply the treatments uniformly to the designated plots using the calibrated sprayer. Ensure consistent application volume across all plots.
- Post-Application Irrigation: If the protocol aims to maximize root uptake, apply a specified amount of irrigation (e.g., 0.25 inches) to the plots shortly after the herbicide application to wash the product into the root zone.[\[4\]](#)
- Data Collection:
  - Weed Control: Visually assess the percentage of annual bluegrass control at regular intervals (e.g., 2, 4, 6, 8, and 10 weeks after treatment) on a scale of 0% (no control) to

100% (complete control).

- Turfgrass Injury: Visually rate turfgrass injury (phytotoxicity) on a scale of 0% (no injury) to 100% (complete turf death). Note symptoms such as discoloration, stunting, or thinning.
- Turfgrass Quality: Assess overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is excellent turf, and 6 is considered minimally acceptable.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA, means separation tests) to determine the significance of treatment effects.

## Visualizations

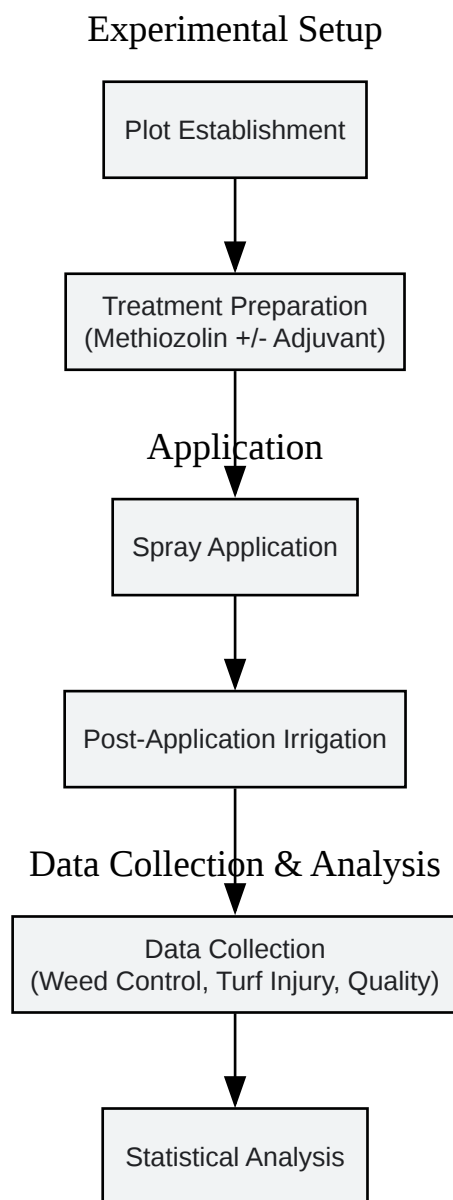
### Methiozolin's Proposed Mechanism of Action



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Caption: Proposed mechanism of action for **methiozolin**.

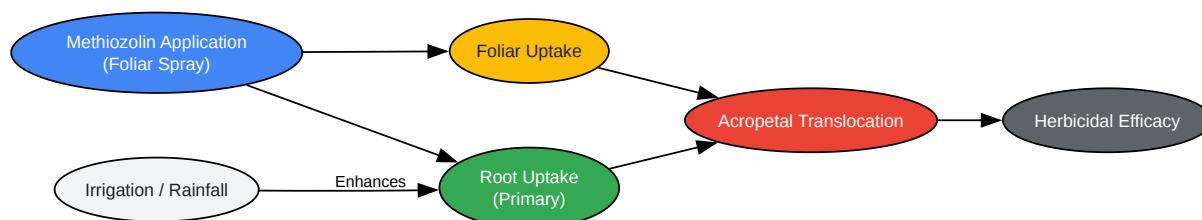
### Experimental Workflow for Field Evaluation



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Caption: Workflow for a field trial evaluating **methiozolin** and adjuvants.

## Logical Relationship of Methiozolin Uptake and Efficacy



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Caption: Key factors influencing **methiozolin** uptake and efficacy.

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## References

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